

CY7-SE Triethylamine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: CY7-SE triethylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and applications of **CY7-SE triethylamine**, a near-infrared (NIR) fluorescent dye crucial for labeling biomolecules in various research and drug development applications.

Core Chemical Properties and Structure

CY7-SE triethylamine, also known as Sulfo-Cyanine7 Succinimidyl Ester triethylamine salt, is a member of the cyanine dye family.^[1] These dyes are characterized by two nitrogen atoms linked by a polymethine chain, a structure that imparts them with long-wavelength absorption and emission profiles, high extinction coefficients, and good water solubility.^{[1][2]} The "SE" in its name denotes a succinimidyl ester functional group, which allows for the covalent labeling of primary amines on biomolecules such as proteins and antibodies.^[3] The triethylamine salt form enhances its solubility and stability.

The core structure of CY7 facilitates its application in sensitive fluorescence-based assays. Its excitation and emission maxima fall within the near-infrared window (700-900 nm), a region where biological tissues exhibit minimal autofluorescence and light absorption.^[4] This property

enables deep tissue imaging with a high signal-to-noise ratio, making it an invaluable tool for in vivo studies.[5]

Chemical Structure

The chemical structure of the Sulfo-Cyanine7 NHS ester is characterized by a heptamethine chain connecting two indolenine rings, which are further substituted with sulfonate groups to enhance water solubility. The N-hydroxysuccinimide (NHS) ester group is the reactive moiety for amine conjugation.

Formal Name: 2-[7-[1-[6-[(2,5-dioxo-1-pyrrolidinyl)oxy]-6-oxohexyl]-1,3-dihydro-3,3-dimethyl-5-sulfo-2H-indol-2-ylidene]-1,3,5-heptatrien-1-yl]-1-ethyl-3,3-dimethyl-5-sulfo-3H-indolium, triethylamine salt[6]

Quantitative Chemical Data

The following table summarizes the key quantitative properties of **CY7-SE triethylamine**.

| Property | Value | References |
|---------------------------------------|--|------------|
| Molecular Formula | C ₃₉ H ₄₅ N ₃ O ₁₀ S ₂ • C ₆ H ₁₅ N | [6] |
| Molecular Weight | 881.1 g/mol | [6] |
| Excitation Maximum (λ _{ex}) | ~747 - 750 nm | [3][6] |
| Emission Maximum (λ _{em}) | ~773 - 774 nm | [3][6] |
| Molar Extinction Coefficient (ε) | ~240,600 M ⁻¹ cm ⁻¹ | [3] |
| Solubility | Soluble in DMF and DMSO | [6] |
| Storage (Powder) | -20°C for up to 3 years | [4] |
| Storage (In Solvent) | -80°C for up to 1 year | [4] |

Experimental Protocols

Protein and Antibody Labeling with CY7-SE

This protocol outlines the general procedure for labeling proteins and antibodies with **CY7-SE triethylamine**. Optimization may be required for specific biomolecules.

Materials:

- **CY7-SE triethylamine**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Protein or antibody solution (2-10 mg/mL in amine-free buffer, e.g., PBS)
- 1 M Sodium Bicarbonate
- Size-exclusion chromatography column (e.g., Sephadex G-25)
- Phosphate-Buffered Saline (PBS), pH 7.2-7.4

Procedure:

- Protein Preparation:
 - Ensure the protein or antibody is in a buffer free of primary amines (e.g., Tris) and ammonium ions.[3] If necessary, perform a buffer exchange into PBS.
 - Adjust the protein concentration to 2-10 mg/mL.[3]
 - Adjust the pH of the protein solution to 8.5 ± 0.5 using 1 M sodium bicarbonate.[3]
- Dye Preparation:
 - Prepare a 10 mM stock solution of **CY7-SE triethylamine** in anhydrous DMSO.[4] Mix well by vortexing or pipetting. This solution should be freshly prepared for optimal results. [1]
- Conjugation Reaction:
 - Slowly add the CY7-SE stock solution to the protein solution while gently mixing. A common starting molar ratio of dye to protein is 10:1 to 20:1.[4]

- Incubate the reaction for 60 minutes at room temperature in the dark, with gentle agitation. [4]
- Purification of the Conjugate:
 - Equilibrate a size-exclusion chromatography column (e.g., Sephadex G-25) with PBS (pH 7.2-7.4). [3]
 - Apply the reaction mixture to the column.
 - Elute the conjugate with PBS. The labeled protein will elute first, followed by the smaller, unconjugated dye molecules. [7]
 - Collect the colored fractions containing the purified conjugate.
- Characterization and Storage:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the protein) and ~750 nm (for the CY7 dye). [7]
 - Store the purified conjugate at 4°C, protected from light. For long-term storage, add a preservative and store at -20°C or -80°C. [4]

Quality Control: Determination of Degree of Labeling (DOL)

The DOL, which represents the molar ratio of the dye to the protein, is a critical quality control parameter. [1]

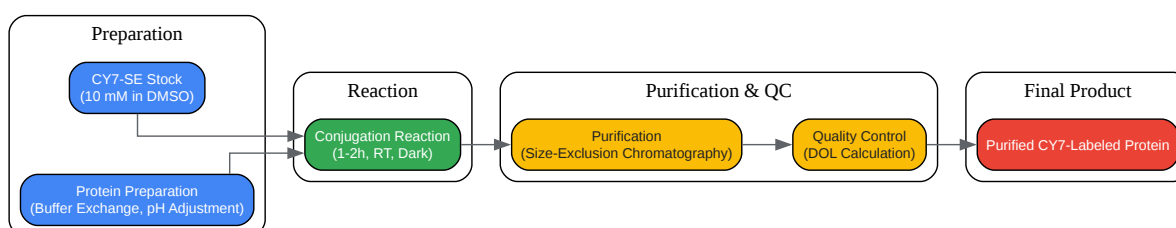
Procedure:

- Measure the absorbance of the purified conjugate solution at 280 nm (A_{280}) and at the absorbance maximum of the dye (~750 nm, A_{max}) using a spectrophotometer.
- Calculate the concentration of the dye using the Beer-Lambert law:
 - Dye Concentration (M) = $A_{max} / (\epsilon_{dye} \times \text{path length})$

- Where ϵ_{dye} for CY7 is approximately $240,600 \text{ M}^{-1}\text{cm}^{-1}$.^[3]
- Calculate the corrected protein absorbance to account for the dye's absorbance at 280 nm:
 - Corrected $A_{280} = A_{280} - (A_{\text{max}} \times \text{CF}_{280})$
 - The correction factor (CF_{280}) is the ratio of the dye's absorbance at 280 nm to its absorbance at its λ_{max} .
- Calculate the protein concentration:
 - Protein Concentration (M) = Corrected $A_{280} / (\epsilon_{\text{protein}} \times \text{path length})$
- Calculate the DOL:
 - DOL = Dye Concentration / Protein Concentration

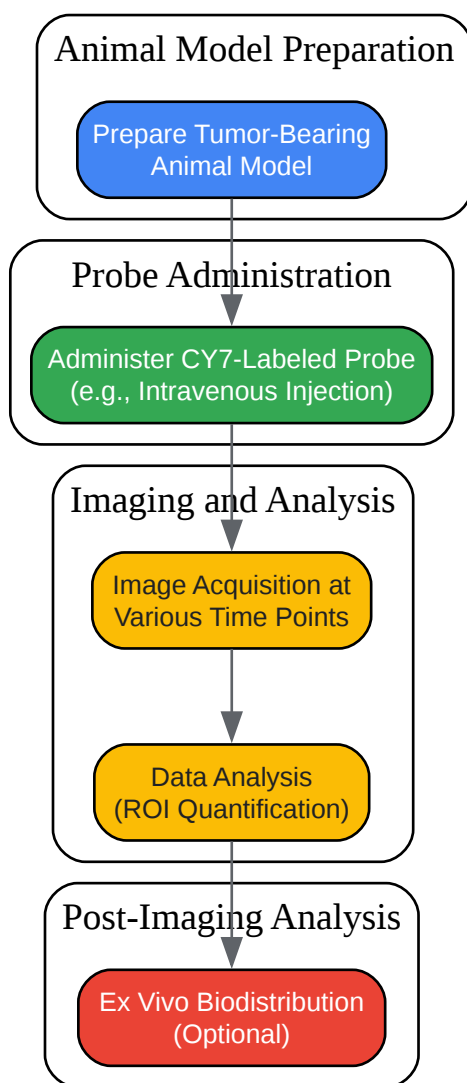
Visualizing Experimental Workflows

The following diagrams illustrate key experimental processes involving **CY7-SE triethylamine**.



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Caption: Experimental workflow for protein conjugation with CY7-SE.



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Caption: Workflow for in-vivo tumor imaging using a CY7-labeled probe.

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